

4-Chlorobutan-2-ol as organic synthesis intermediate

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Compound Focus: 4-Chlorobutan-2-ol

CAS No.: 2203-34-1

Cat. No.: S685894

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Fundamental Chemical Profile

The table below summarizes the key identifiers and properties of **4-Chlorobutan-2-ol**:

Property Category	Details
CAS Number	2203-34-1 [1] [2]
Molecular Formula	C ₄ H ₉ ClO [1] [2]
Molecular Weight	108.57 g/mol [1]
IUPAC Name	4-chlorobutan-2-ol [1]
SMILES	CC(CCCl)O [1]
InChI Key	AKMIPCJUTXDZKR-UHFFFAOYSA-N [1]
XLogP3	0.9 [1]
Hydrogen Bond Donor Count	1 [2]
Hydrogen Bond Acceptor Count	1 [2]

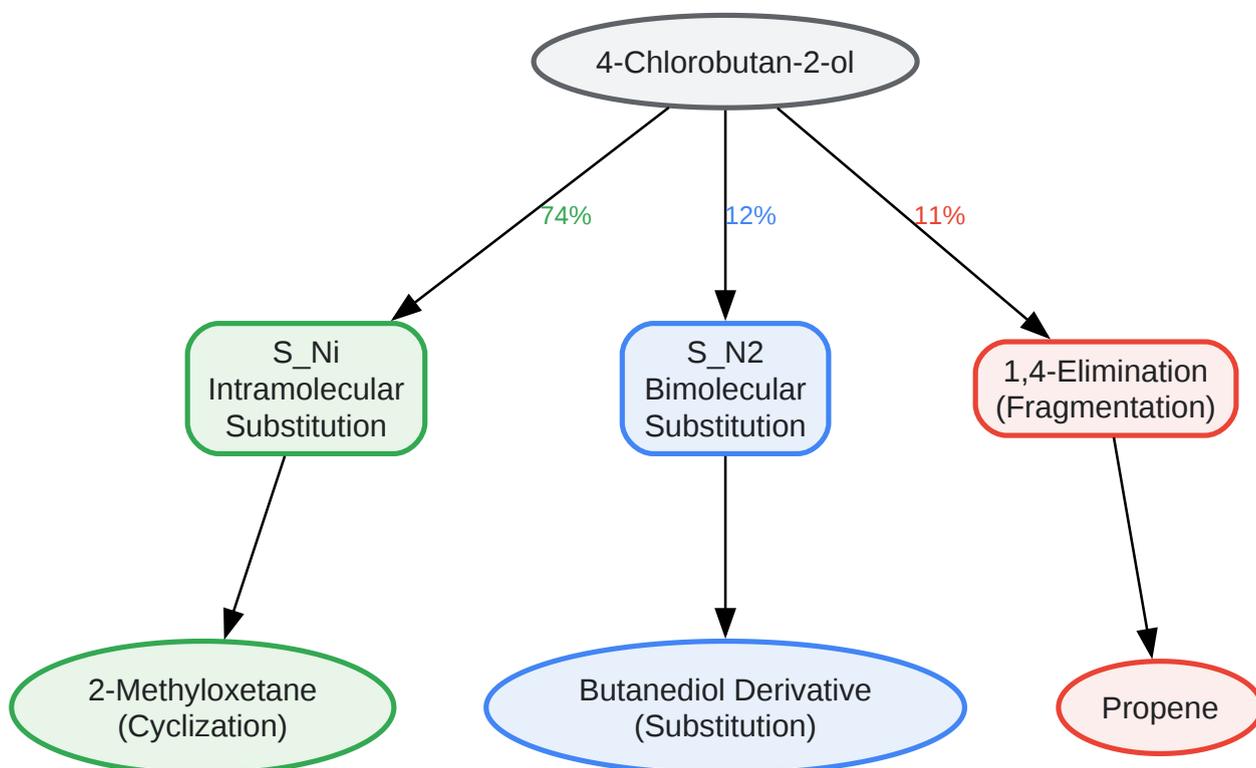
Property Category	Details
Topological Polar Surface Area	20.2 Å ² [2]

Synthetic Applications and Protocols

The reactivity of **4-chlorobutan-2-ol** is defined by its two functional groups, making it a flexible building block for constructing oxetanes, amines, and other derivatives.

Key Reaction Pathways

The diagram below illustrates the major reaction pathways of **4-chlorobutan-2-ol** under different conditions, as revealed in a study of its reactivity with aqueous sodium hydroxide [3].



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Detailed Experimental Protocols

Protocol 1: Synthesis of 4-Chloro-2-butanone from 4-Chlorobutan-2-ol via 4-Hydroxy-2-butanone This patent describes a solvent-free method for synthesizing 4-chloro-2-butanone, a related intermediate, achieving yields over 95% [4].

- **Reaction Principle:** A chlorination reaction where the hydroxyl group of 4-Hydroxy-2-butanone is converted to a chloride using thionyl chloride (SOCl_2), forming 4-Chloro-2-butanone [4].
- **Materials:**
 - 4-Hydroxy-2-butanone (50 g)
 - Thionyl chloride (SOCl_2 , 82 g)
 - 5 wt% Sodium bicarbonate (NaHCO_3) solution
- **Procedure:**
 - **Setup:** Charge 50 g of 4-Hydroxy-2-butanone into a 500 mL four-necked flask equipped with a stirrer, thermometer, and dropping funnel.
 - **Cooling:** Cool the reaction mixture to -5°C .
 - **Chlorination:** Slowly add 82 g of thionyl chloride dropwise into the flask while maintaining the temperature below -5°C .
 - **Reaction:**
 - After addition, allow the mixture to warm and stir at room temperature for 2-3 hours.
 - Subsequently, heat the mixture to 60°C and maintain this temperature for 0.5-1 hour.
 - Cool the reaction mixture back to room temperature.
 - **Work-up:**
 - Wash the organic layer with 5 wt% sodium bicarbonate solution until the aqueous phase reaches pH 7.
 - Isolate the product by减压 (减压, reduction of pressure, i.e., distillation under reduced pressure) to obtain 4-chloro-2-butanone [4].

Protocol 2: Amination to Synthesize 4-Isopropylamino-2-butanol This reaction demonstrates the use of **4-chlorobutan-2-ol** as a substrate for nucleophilic substitution with amines.

- **Reaction Principle:** The chlorine atom undergoes nucleophilic substitution with isopropyl amine, yielding a β -amino alcohol derivative [3].
- **Materials:**
 - **4-Chlorobutan-2-ol**
 - Isopropyl amine
- **Procedure:**

- **Reaction:** React **4-chlorobutan-2-ol** with an excess of isopropyl amine.
- **Monitoring:** The reaction proceeds with a measured rate constant of $(45.0 \pm 1.3) \times 10^{-6} \text{ s}^{-1}$ to form 4-isopropylamino-2-butanol [3].

Application Notes for Industry

- **Pharmaceutical Intermediates:** This compound is a versatile intermediate for synthesizing pharmaceuticals like **β -blockers**, **kinase inhibitors**, and **non-steroidal anti-inflammatory drugs (NSAIDs)**. Its chirality is crucial for creating molecules with specific biological activity [2].
- **Agrochemical and Material Science:** It finds use in creating **herbicides**, **fungicides**, and serves as a building block for **specialty chemicals** and **chiral materials** [2].
- **Advantages and Considerations:**
 - **Versatility:** The two functional groups allow for sequential and selective reactions, enabling diverse molecular architectures [1] [2].
 - **Chirality:** The chiral center permits the synthesis of enantiomerically pure compounds, which is critical in drug development [2].
 - **Process Efficiency:** Solvent-free synthetic routes, as shown in Protocol 1, offer advantages for industrial production by simplifying the process and reducing waste [4].

Safety and Handling

4-Chlorobutan-2-ol requires careful handling. Consult its Safety Data Sheet (SDS) before use. The table below summarizes hazard information from one data source [1]:

Hazard Statement	Pictogram	Meaning
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| **H225:** Highly Flammable liquid and vapor. **H304:** May be fatal if swallowed and enters airways. **H412:** Harmful to aquatic life with long-lasting effects. | Flammable; Health Hazard | Wear appropriate personal protective equipment (PPE) including gloves and safety goggles. Use in a well-ventilated area, away from ignition sources. Avoid release to the environment [1]. |

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References

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3. (PDF) The reactions of 4 -chloro- 2 -butanol and 3-chloro-1-butanol with... [academia.edu]
4. CN103553890A - Synthesis method of 4-chloro-2-butanone [patents.google.com]

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